

# Commercial Suppliers and Technical Guide for (Aminomethyl)phosphonic acid- $^{13}\text{C}$ , $^{15}\text{N}$

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## Compound of Interest

Compound Name: (Aminomethyl)phosphonic acid- $^{13}\text{C}$ , $^{15}\text{N}$

Cat. No.: B12380556

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For researchers, scientists, and drug development professionals requiring high-purity, isotopically labeled (Aminomethyl)phosphonic acid (AMPA), several commercial suppliers offer this compound, primarily for use as an internal standard in analytical methodologies. This technical guide provides a comprehensive overview of the available commercial options, detailed experimental protocols for its application, and relevant metabolic pathway information.

## Commercial Availability

(Aminomethyl)phosphonic acid- $^{13}\text{C}$ , $^{15}\text{N}$  is available from various chemical suppliers, typically as a solution or in solid form. The isotopic labeling provides a distinct mass shift, making it an ideal internal standard for quantitative analysis by mass spectrometry to mitigate matrix effects and improve accuracy. Below is a summary of offerings from prominent suppliers.

Supplier	Product Name	CAS Number (Labeled)	Isotopic Enrichment	Chemical Purity	Format	Concentration
Cambridge Isotope Laboratories, Inc.	(Aminomethyl)phosphonic acid (AMPA) ( <sup>13</sup> C, 99%; <sup>15</sup> N, 98%; methylene-D <sub>2</sub> , 98%)	2483829-28-1	<sup>13</sup> C, 99%; <sup>15</sup> N, 98%	95%	Solution in Water	100 µg/mL
MedChem Express	(Aminomethyl)phosphonic acid- <sup>13</sup> C, <sup>15</sup> N	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified
Achemtek	Aminomethylphosphonic acid- <sup>13</sup> C, <sup>15</sup> N Solution in Water, 100µg/mL	2727464-25-5	Not Specified	98+%	Solution in Water	100µg/mL
LGC Standards	Aminomethyl phosphonic acid (AMPA) <sup>13</sup> C <sup>15</sup> N 100 µg/mL in Water	2727464-25-5	Not Specified	Not Specified	Solution in Water	100 µg/mL
CymitQuimica	Aminomethyl phosphonic acid (AMPA)	2727464-25-5	Not Specified	Not Specified	Solution in Water	100 µg/mL

13C 15N 100 µg/mL in Water						
CDN Isotopes	(Aminomet hyl)phosph					
	onic Acid	2483829-	98 atom %	98%	Solid	Not
	(13C; 15N; methylene- d2)	28-1	D			Applicable
Sigma- Aldrich (Cerilliant® )	Aminometh					
	ylphospho	1066-51-9	Not	Certified	Solution in	100 µg/mL
	nic acid-	(unlabeled)	Specified	Reference	water	
	13C,15N,D			Material		
	2 solution					

## Experimental Protocols

**(Aminomethyl)phosphonic acid-13C,15N** is predominantly utilized as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of AMPA and its parent compound, glyphosate, in various matrices such as environmental samples (water, soil) and biological fluids (urine).[\[1\]](#)[\[2\]](#) Below are generalized experimental protocols based on published methods.[\[3\]](#)[\[4\]](#)[\[5\]](#)

### Sample Preparation: Solid-Phase Extraction (SPE) for Urine Samples

This protocol is a representative method for the extraction and cleanup of AMPA from urine samples prior to LC-MS/MS analysis.[\[2\]](#)[\[3\]](#)

- Sample Fortification: To a 250 µL aliquot of urine, add a known concentration of **(Aminomethyl)phosphonic acid-13C,15N** internal standard.[\[2\]](#)
- Equilibration: Vortex the sample vigorously and allow it to equilibrate at room temperature for 30 minutes.[\[2\]](#)

- SPE Cartridge Conditioning: Precondition an Oasis MCX (Mixed-Mode Cation Exchange) SPE cartridge with 2 mL of methanol followed by 2 mL of water.[\[2\]](#)
- Sample Loading: Load the fortified urine sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with a suitable solvent to remove interfering substances.
- Elution: Elute the analytes (AMPA and the internal standard) from the cartridge using an appropriate elution solvent.
- Solvent Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a suitable solvent for LC-MS/MS analysis.

## LC-MS/MS Analysis

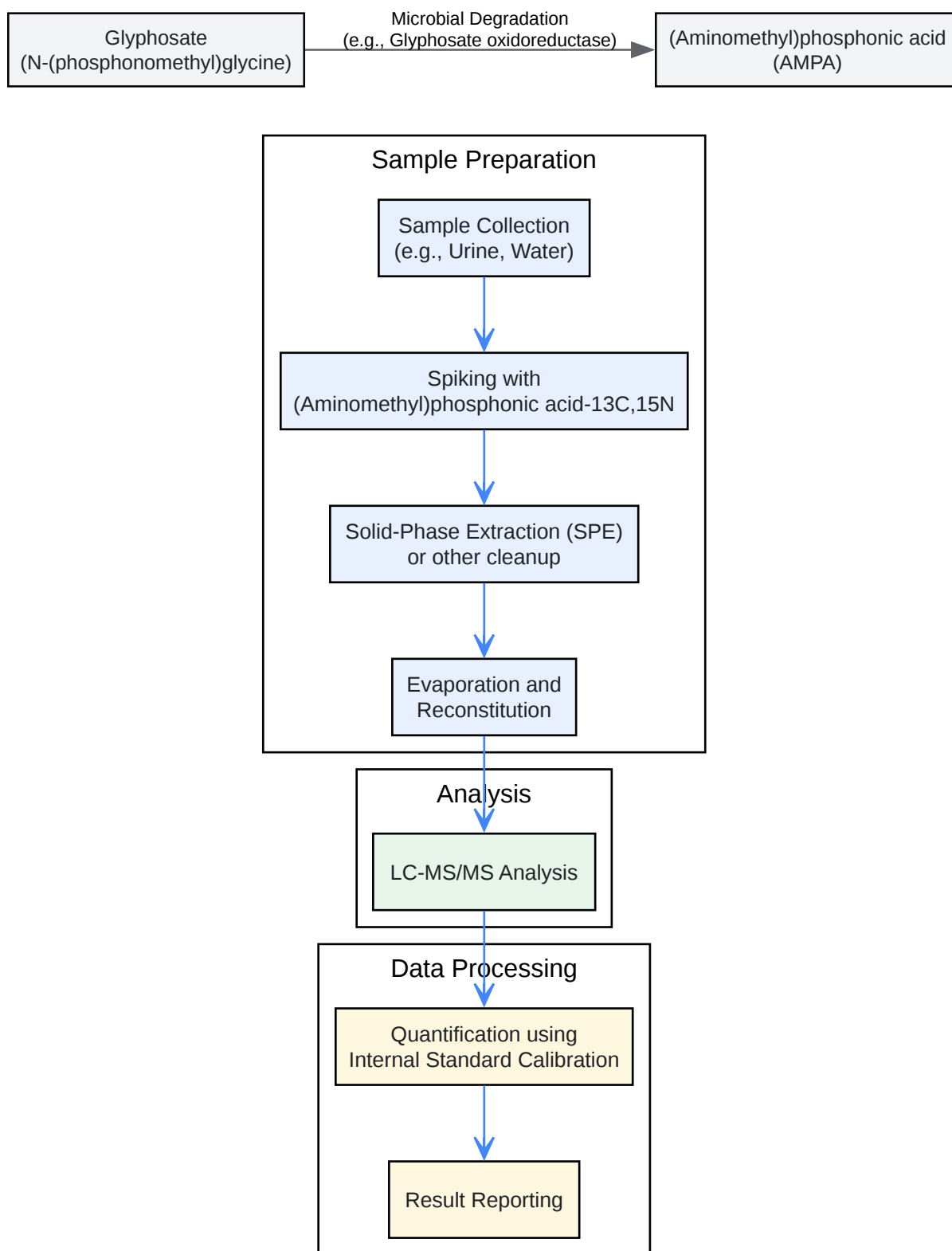
The following are typical parameters for the chromatographic separation and mass spectrometric detection of AMPA.

- Liquid Chromatography:
  - Column: A column suitable for polar analytes, such as an ACQUITY UPLC BEH C18 column (e.g., 1.8  $\mu\text{m}$ , 2.1  $\times$  100 mm), is often used.[\[4\]](#)
  - Mobile Phase: A gradient elution with water and acetonitrile, both containing an additive like formic acid (e.g., 0.1%), is common.[\[2\]](#)
  - Flow Rate: A typical flow rate is around 0.3 - 0.8 mL/min.[\[2\]](#)[\[4\]](#)
  - Column Temperature: Maintained at around 40 °C.[\[2\]](#)
- Mass Spectrometry:
  - Ionization: Electrospray ionization (ESI) in negative ion mode is commonly employed for AMPA analysis.[\[2\]](#)
  - Detection: Multiple Reaction Monitoring (MRM) is used for sensitive and selective quantification. The MRM transitions for native AMPA and the  $^{13}\text{C}$ ,  $^{15}\text{N}$ -labeled internal

standard are monitored. For example, a transition for AMPA could be the precursor ion  $m/z$  110 to product ions  $m/z$  63 and 79.[6]

## Metabolic Pathway

(Aminomethyl)phosphonic acid (AMPA) is the primary degradation product of the widely used herbicide, glyphosate. This degradation is primarily carried out by microorganisms in the soil and water.[7]



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## References

- 1. waters.com [waters.com]
- 2. A Method for the Analysis of Glyphosate, Aminomethylphosphonic Acid, and Glufosinate in Human Urine Using Liquid Chromatography-Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Analysis of glyphosate, aminomethylphosphonic acid, and glufosinate from human urine by HRAM LC-MS - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. A Method for the Analysis of Glyphosate, Aminomethylphosphonic Acid, and Glufosinate in Human Urine Using Liquid Chromatography-Tandem Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
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